

Application Notes and Protocols for Halogenated Nitrophenols in Agrochemical Synthesis

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Compound of Interest

Compound Name: **4-Bromo-2-fluoro-6-nitrophenol**

Cat. No.: **B1268982**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide an overview of the use of halogenated nitrophenols, specifically focusing on the synthesis and agrochemical applications of 2-Bromo-4-fluoro-6-nitrophenol, an isomer of the requested **4-Bromo-2-fluoro-6-nitrophenol**. Due to a lack of specific publicly available data on the requested compound, this document leverages detailed information from patent literature on its closely related and biologically active isomer. This information is intended to serve as a valuable reference for the synthesis and evaluation of similar compounds in agrochemical research and development.

Application Notes: 2-Bromo-4-fluoro-6-nitrophenol as a Potent Agrochemical

Halogenated and nitrated phenolic compounds are crucial scaffolds in the development of new agrochemicals due to their diverse biological activities. The inclusion of fluorine, in particular, can enhance the efficacy and stability of active ingredients.^[1] The compound 2-Bromo-4-fluoro-6-nitrophenol has been identified as a potent agrochemical agent with both fungicidal and herbicidal properties.^[1]

Key Features:

- Broad-Spectrum Activity: This compound demonstrates high-efficiency, broad-spectrum agricultural bactericidal activity and also shows a good inhibitory effect on weeds.[1]
- Enhanced Efficacy: Biological activity tests have shown that 2-Bromo-4-fluoro-6-nitrophenol has significantly higher fungicidal activity compared to related compounds like 4-fluorophenol and 2-nitro-4-fluorophenol.[1]
- Direct Application: Unlike many other intermediates, 2-Bromo-4-fluoro-6-nitrophenol is patented for its direct use as an active ingredient in controlling plant diseases and weeds.[1]
- Efficient Synthesis: A straightforward and high-yield synthesis process makes this compound a viable candidate for industrial-scale production.[1]

The presence of bromine, fluorine, and a nitro group on the phenol ring creates a unique electronic and steric profile that likely contributes to its potent biological activity. This positions 2-Bromo-4-fluoro-6-nitrophenol and its analogs as valuable lead compounds for the development of next-generation fungicides and herbicides.

Experimental Protocols

The following protocols are based on the synthesis and biological evaluation of 2-Bromo-4-fluoro-6-nitrophenol as described in patent CN103724206A.[1]

Protocol 1: Synthesis of 2-Bromo-4-fluoro-6-nitrophenol

This protocol details the nitration of 2-bromo-4-fluorophenol to produce 2-Bromo-4-fluoro-6-nitrophenol.

Materials:

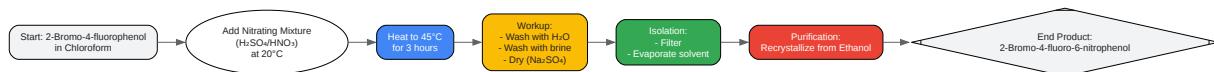
- 2-Bromo-4-fluorophenol (0.05 mol)
- Chloroform (25 mL)
- Sulfuric acid
- Nitric acid

- Saturated salt water
- Anhydrous sodium sulfate
- Ethyl alcohol
- Reaction flask with stirring capability
- Dropping funnel
- Temperature control system

Procedure:

- In a reaction flask, dissolve 0.05 mol of 2-bromo-4-fluorophenol in 25 mL of chloroform with stirring.
- Prepare a nitrating mixture of sulfuric acid and nitric acid in a molar ratio of 1:5.5.
- While maintaining the reaction temperature at 20°C, slowly add the nitrating mixture (0.065 mol total) dropwise to the dissolved 2-bromo-4-fluorophenol solution.
- After the addition is complete, raise the temperature to 45°C and continue the reaction for 3 hours.
- Upon completion of the reaction, wash the organic phase with water and then with saturated salt water.
- Dry the organic phase with anhydrous sodium sulfate and filter.
- Evaporate the filtrate to obtain the crude product.
- Recrystallize the crude product from ethyl alcohol to yield a light yellow product. The reported yield is 89%.[\[1\]](#)

Logical Workflow for Synthesis

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Caption: Synthesis of 2-Bromo-4-fluoro-6-nitrophenol.

Protocol 2: Fungicidal Activity Assay (Mycelium Growth Rate Method)

This protocol is a standard method to evaluate the efficacy of a compound against fungal pathogens.

Materials:

- 2-Bromo-4-fluoro-6-nitrophenol
- Control compounds (e.g., 4-fluorophenol, 2-nitro-4-fluorophenol)
- Fungal species (e.g., Gaeumannomyces graminis)
- Potato Dextrose Agar (PDA) medium
- Sterile petri dishes
- Solvent (e.g., acetone)
- Incubator

Procedure:

- Prepare stock solutions of the test compounds (2-Bromo-4-fluoro-6-nitrophenol and controls) in a suitable solvent.
- Prepare PDA medium and autoclave. Allow it to cool to approximately 50-60°C.

- Add the appropriate volume of the stock solutions to the molten PDA to achieve the desired final concentrations (e.g., 5, 10, 20, 40, 80 mg/L). A solvent-only control should also be prepared.
- Pour the amended PDA into sterile petri dishes and allow them to solidify.
- Inoculate the center of each plate with a mycelial plug of the test fungus.
- Incubate the plates at the optimal growth temperature for the fungus.
- Measure the diameter of the fungal colony daily until the colony in the control plate reaches the edge of the dish.
- Calculate the inhibition rate for each concentration and determine the EC50 value (the concentration that inhibits 50% of mycelial growth).

Data Presentation

The following table summarizes the fungicidal activity of 2-Bromo-4-fluoro-6-nitrophenol and related compounds against *Gaeumannomyces graminis*, as reported in patent CN103724206A. [1]

Compound	EC50 (mg/L)
2-Bromo-4-fluoro-6-nitrophenol	< 20.30 (Implied higher activity)
2-Nitro-4-fluorophenol	20.30
2-Bromo-4-fluorophenol	30.35
4-Fluorophenol	> 80 (26.2% inhibition at 80 mg/L)

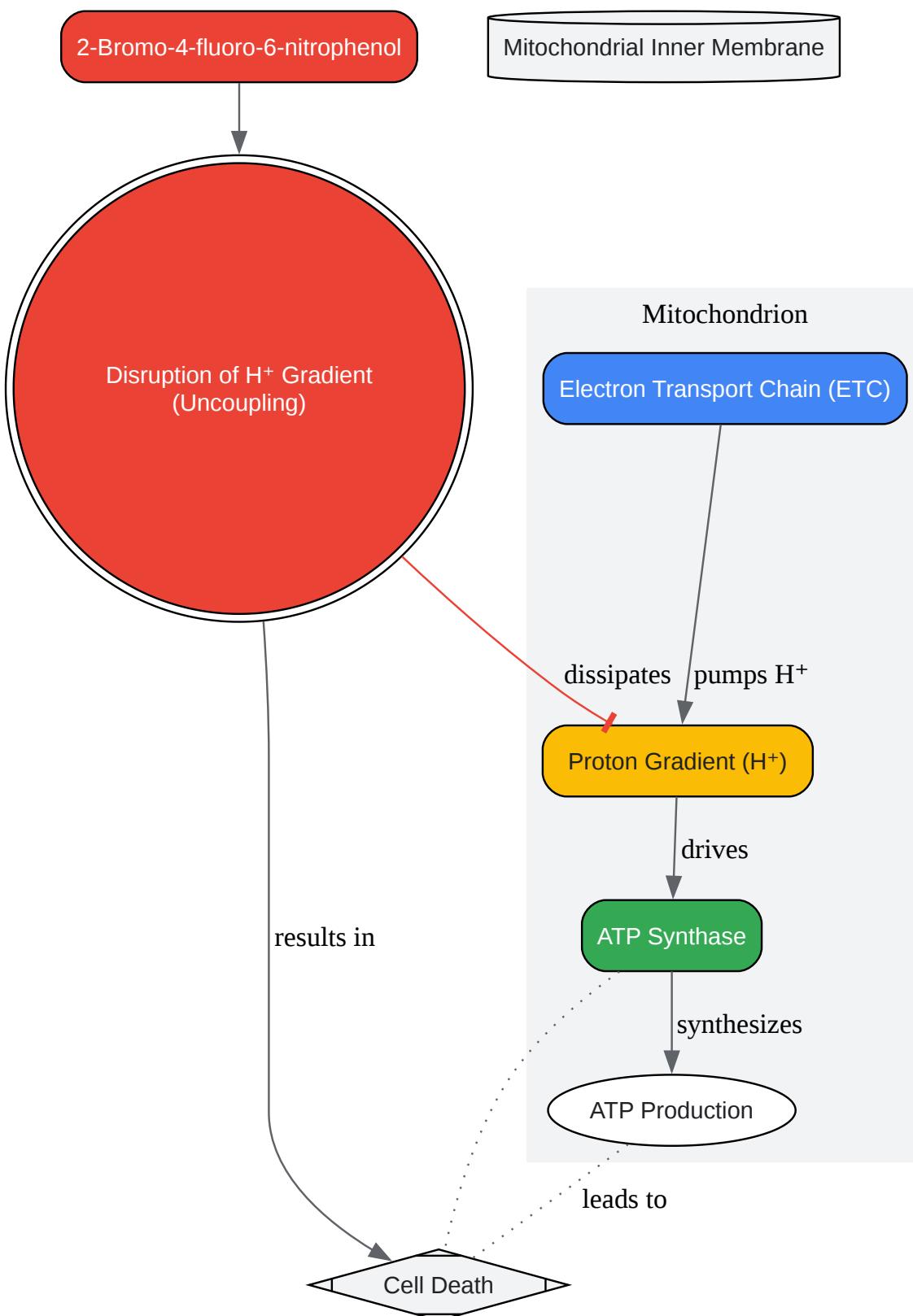
Note: The patent states that 2-Bromo-4-fluoro-6-nitrophenol has higher fungicidal activity than the other tested compounds, implying a lower EC50 value than 20.30 mg/L.

Signaling Pathways and Mode of Action

The precise biochemical mode of action for 2-Bromo-4-fluoro-6-nitrophenol is not detailed in the provided search results. However, nitrophenols are known to act as uncouplers of oxidative

phosphorylation. This process disrupts the proton gradient across the mitochondrial membrane, which is essential for ATP synthesis. This disruption leads to a rapid depletion of cellular energy, ultimately causing cell death in the target organism.

Hypothesized Mode of Action Pathway



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Caption: Uncoupling of Oxidative Phosphorylation.

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References

- 1. CN103724206A - Preparation method of 2-bromo-4-fluoro-6-nitrophenol and agriculture activities thereof - Google Patents [patents.google.com]
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